

Essential Safety and Operational Guide for Handling (S)-2-Bromooctane

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Compound of Interest

Compound Name: (S)-2-Bromooctane

Cat. No.: B074790

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This guide provides immediate, essential safety and logistical information for the handling and disposal of **(S)-2-Bromooctane**, tailored for researchers, scientists, and drug development professionals. The following protocols are designed to ensure the safe management of this chemical from acquisition to disposal, minimizing risks and ensuring regulatory compliance.

(S)-2-Bromooctane is a combustible liquid that causes skin and serious eye irritation.^{[1][2]} It is crucial to handle this substance with the appropriate personal protective equipment in a well-ventilated area.

Physicochemical and Hazard Data

A summary of key physicochemical and hazard data for **(S)-2-Bromooctane** is provided below.

| Property | Value |
|----------------------|-----------------------------------------------------------------------------------------------|
| Molecular Formula | C ₈ H ₁₇ Br |
| CAS Number | 557-35-7 |
| Appearance | Colorless volatile liquid |
| Boiling Point | 191°C (lit.) [1] |
| Flash Point | 56.1±10.4 °C |
| Density | 1.1±0.1 g/cm ³ |
| Health Hazards | Causes skin irritation, Causes serious eye irritation [1] [2] |
| Physical Hazard | Combustible liquid [1] |
| Environmental Hazard | Very toxic to aquatic life with long lasting effects [2] |

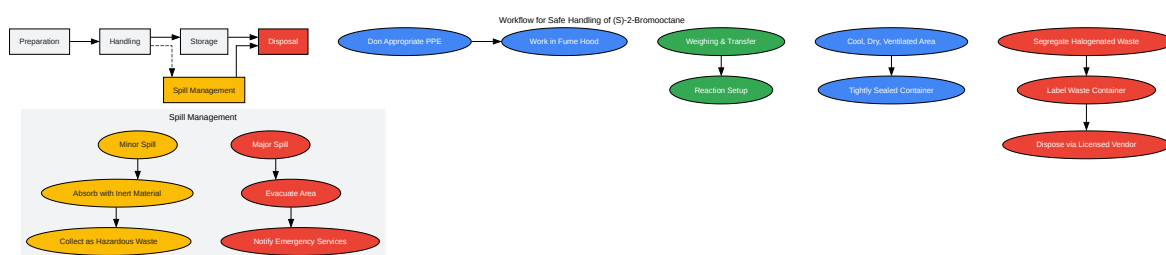
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against chemical exposure. The following table outlines the recommended PPE for handling **(S)-2-Bromooctane**.

| Protection Type | Specific Recommendations |
|------------------------|---------------------------------------------------------------------------------------------------------------------------------------|
| Eye Protection | Tightly fitting safety goggles with side-shields.[1] [3] A face shield may be necessary for splash hazards.[4][5] |
| Hand Protection | Chemical impermeable gloves.[1] Nitrile or butyl rubber gloves are recommended; inspect before use.[6] |
| Body Protection | Fire/flammable resistant and impervious clothing, such as a lab coat.[1][3] |
| Respiratory Protection | Handle in a well-ventilated place.[1] If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[1][3] |

Operational Plan: Step-by-Step Handling and Disposal

The following workflow provides a logical sequence for the safe handling and disposal of **(S)-2-Bromooctane** in a laboratory setting.



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Caption: A step-by-step workflow for the safe handling of **(S)-2-Bromooctane**.

Experimental Protocols

Handling Protocol:

- Preparation: Before handling, ensure you are wearing the appropriate PPE as detailed in the table above.^[1] All work should be conducted in a properly functioning chemical fume hood.^[1]

- Weighing and Transferring: Carefully weigh and transfer **(S)-2-Bromooctane** in the fume hood to minimize vapor inhalation. Use non-sparking tools.[\[1\]](#)
- Reaction: If used in a reaction, ensure the apparatus is securely clamped and that any potential for splash or aerosol generation is minimized.

Storage Protocol:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)
- Store separately from incompatible materials, such as strong oxidizing agents.[\[7\]](#)

Spill Management Protocol:

- Minor Spills:
 - Eliminate all ignition sources.[\[8\]](#)
 - Absorb the spill with an inert, non-combustible material like sand or vermiculite.[\[6\]](#)
 - Collect the absorbed material using spark-proof tools and place it into a sealed, labeled container for hazardous waste.[\[1\]](#)[\[9\]](#)
 - Clean the spill area thoroughly.
- Major Spills:
 - Evacuate the area immediately.[\[10\]](#)
 - Isolate the spill area for at least 25 meters (75 feet) in all directions.[\[8\]](#)
 - Call emergency services.[\[8\]](#)[\[10\]](#)

Disposal Protocol:

- Waste Segregation: **(S)-2-Bromooctane** is a halogenated organic compound and must be collected in a designated waste container for halogenated organic waste.[\[9\]](#) Do not mix with

non-halogenated waste.[9]

- Container: Use a clearly labeled, leak-proof container.[9][11] The label should clearly state "Halogenated Organic Waste" and list the contents.[9]
- Storage of Waste: Store the sealed waste container in a designated, well-ventilated satellite accumulation area away from ignition sources.[9]
- Final Disposal: Arrange for disposal through a licensed hazardous waste disposal company.[2] The recommended method is controlled incineration with flue gas scrubbing.
- Contaminated Materials: Any materials used to clean up spills or contaminated PPE should also be disposed of as hazardous waste. Empty containers should be triple-rinsed, with the first rinse collected as hazardous waste, before being punctured and disposed of or recycled.[11]

Emergency First Aid Procedures

| Exposure Route | First Aid Measures |
|----------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation | Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1] |
| Skin Contact | Immediately remove contaminated clothing.[1] Wash the affected area with soap and plenty of water for at least 15 minutes.[1][12] Seek medical attention if irritation occurs.[1] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[1][12] Remove contact lenses if present and easy to do so.[1] Seek immediate medical attention.[1][12] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1] |

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